

A Technical Guide to the Solubility of 4-Bromo-2,6-dichlorobenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-2,6-dichlorobenzonitrile

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This document provides a comprehensive overview of the solubility characteristics of **4-bromo-2,6-dichlorobenzonitrile**, a halogenated aromatic compound relevant as an intermediate in the synthesis of pharmaceuticals and other bioactive molecules.^[1] While specific quantitative solubility data is scarce in publicly available literature, this guide consolidates qualitative information, expected solubility based on chemical principles, and a detailed protocol for its experimental determination.

Compound Overview

4-Bromo-2,6-dichlorobenzonitrile (CAS No: 99835-27-5) is a solid organic compound with the molecular formula $C_7H_2BrCl_2N$.^[2] Its structure, featuring a benzonitrile core with bromine and chlorine substituents, renders it largely non-polar. This structural characteristic is the primary determinant of its solubility behavior. The compound is noted for its utility as a building block in organic synthesis.^[1]

Solubility Profile

Direct, quantitative solubility data (e.g., in g/100 mL or mol/L) for **4-bromo-2,6-dichlorobenzonitrile** in a range of organic solvents is not extensively documented. However, qualitative assessments and data from safety documents and suppliers provide a general understanding. The compound's low water solubility is established, which is consistent with its hydrophobic aromatic structure.^[3] It is expected to be soluble in common organic solvents.^[1] A structurally similar compound, 2,6-dichlorobenzonitrile, is known to be soluble in solvents such as ethanol, acetone, and dichloromethane.^{[4][5]}

Table 1: Qualitative Solubility Data for **4-Bromo-2,6-dichlorobenzonitrile**

Solvent	Solubility	Data Type	Source
Water	Low / Insoluble	Qualitative (from SDS)	[3]
Methanol	Soluble	Qualitative (from Supplier)	[6]
Common Organic Solvents	Expected to be Soluble	Inference/Qualitative	[1][4]

Experimental Protocol for Solubility Determination

The following is a generalized "shake-flask" methodology for qualitatively and semi-quantitatively determining the solubility of a solid compound like **4-bromo-2,6-dichlorobenzonitrile** in a given organic solvent. This protocol is adapted from standard laboratory procedures for solubility testing.[7][8][9]

Objective: To determine if the compound is soluble, sparingly soluble, or insoluble in a specific solvent at a given temperature (e.g., room temperature).

Materials:

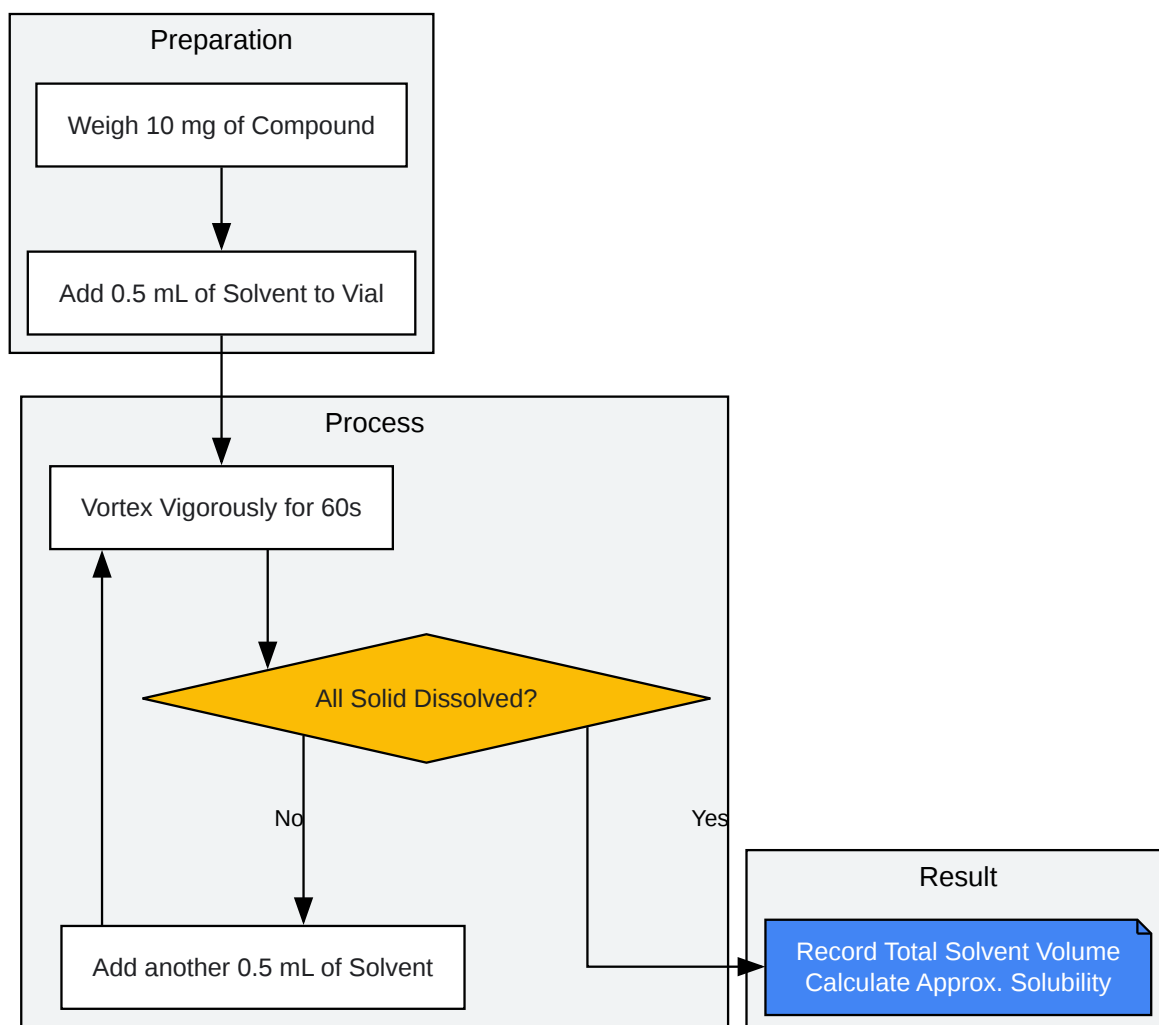
- **4-Bromo-2,6-dichlorobenzonitrile**
- Selected organic solvent (e.g., acetone, ethanol, dichloromethane, ethyl acetate)
- Small test tubes or vials (e.g., 1.5 mL or 5 mL capacity)
- Analytical balance
- Spatula
- Vortex mixer or shaker
- Graduated pipettes or micropipettes

Procedure:

- Preparation: Accurately weigh a small, specific amount of **4-bromo-2,6-dichlorobenzonitrile** (e.g., 10 mg) and place it into a clean, dry test tube.^[7]
- Solvent Addition: Add a measured volume of the chosen organic solvent (e.g., 0.5 mL) to the test tube.^[8]
- Mixing: Vigorously shake or vortex the mixture for a set period (e.g., 60 seconds).^[8] Ensure the entire solid is suspended in the solvent.
- Observation: Allow the mixture to stand for a few minutes and observe.
 - Soluble: The solid completely dissolves, leaving a clear solution with no visible particles.^[8]
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.^[8]
- Incremental Solvent Addition (for semi-quantitative analysis): If the compound did not dissolve completely in the initial volume, add another measured portion of the solvent (e.g., another 0.5 mL). Repeat the mixing and observation steps. Continue this incremental addition until the solid dissolves completely or a practical upper volume limit is reached.
- Recording Data: Record the total amount of solute and the final volume of solvent required to achieve complete dissolution. The solubility can be expressed as an approximate concentration (e.g., < 20 mg/mL if 10 mg dissolved in 0.5 mL).
- Temperature Control: For more precise measurements, conduct the entire procedure in a temperature-controlled environment, such as a water bath, as solubility is temperature-dependent.^[10]

Visualization of Experimental Workflow

The logical flow of the solubility determination protocol can be visualized as follows.



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